

ICI 211965 stability and storage conditions

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	ICI 211965	
Cat. No.:	B1674351	Get Quote

Technical Support Center: ICI 211965

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **ICI 211965** (also known as Zelandopam).

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **ICI 211965**?

A1: For optimal stability, solid **ICI 211965** should be stored in a dry, dark environment. Recommended storage temperatures are detailed in the table below.

Q2: How should I store stock solutions of ICI 211965?

A2: Stock solutions of **ICI 211965** should be stored at low temperatures to maintain their integrity. Specific temperature guidelines for short and long-term storage are provided in the data table. It is generally recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles.[1]

Q3: What is the expected shelf-life of **ICI 211965**?

A3: If stored correctly under the recommended conditions, **ICI 211965** is expected to have a shelf life of over two years.[2]

Q4: My vial of ICI 211965 arrived at room temperature. Is it still viable?



A4: Yes. The compound is considered stable for a few weeks during standard shipping conditions at ambient temperature.[2] Upon receipt, it is crucial to transfer it to the recommended storage conditions for long-term stability.

Q5: In what solvent can I dissolve ICI 211965?

A5: ICI 211965 is soluble in dimethyl sulfoxide (DMSO).[1][2]

Troubleshooting Guide

Issue: I am observing lower than expected activity in my experiments.

- Question: Could the compound have degraded?
 - Answer: Improper storage is a common cause of compound degradation. Verify that both
 the solid compound and any prepared stock solutions have been stored according to the
 recommended conditions (see Table 1). For stock solutions, confirm that they have not
 been subjected to numerous freeze-thaw cycles. It is advisable to use freshly prepared
 solutions or aliquots that have been stored correctly.[1]
- Question: Was the compound completely dissolved?
 - Answer: Ensure that the compound is fully dissolved in the appropriate solvent before use.
 Visual inspection for any particulate matter is recommended. Sonication can aid in the dissolution of the compound.

Issue: The appearance of the solid compound has changed (e.g., color change, clumping).

- Question: Is the compound still usable?
 - Answer: A change in the physical appearance of the compound could indicate degradation or moisture absorption. It is recommended to use a fresh vial of the compound if you observe any significant changes. Storing the compound in a desiccator can help protect it from moisture.[1]

Data Presentation

Table 1: Summary of Storage and Stability Data for ICI 211965



Form	Storage Condition	Duration	Shelf Life
Solid	0 - 4°C, dry, dark	Short-term (days to weeks)	>2 years (if stored properly)[2]
Solid	-20°C, dry, dark	Long-term (months to years)	>2 years (if stored properly)[2]
Stock Solution (in DMSO)	0 - 4°C	Short-term (days to weeks)[2]	Up to 3 months (general guidance)[1]
Stock Solution (in DMSO)	-20°C	Long-term (months)[2]	Up to 3 months (general guidance)[1]

Experimental Protocols

While specific experimental protocols are highly dependent on the research application, the following general procedure outlines the preparation of a stock solution.

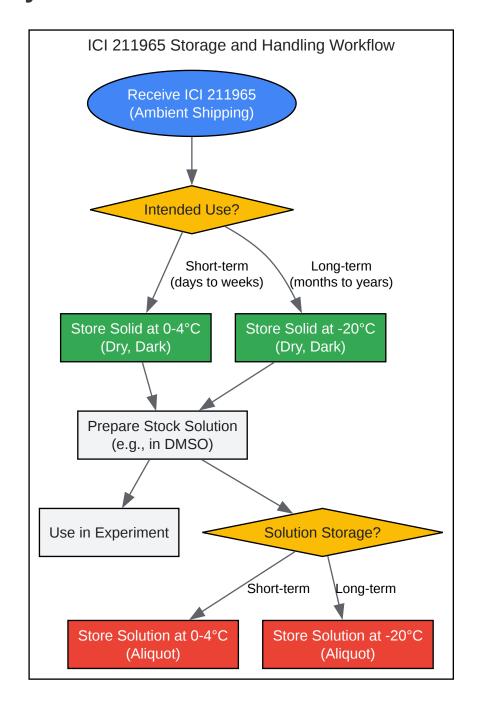
Protocol: Preparation of a 10 mM Stock Solution of ICI 211965 in DMSO

- Materials:
 - ICI 211965 (solid)
 - Dimethyl sulfoxide (DMSO), anhydrous
 - Sterile microcentrifuge tubes or vials
 - Calibrated balance
 - Vortex mixer and/or sonicator
- Procedure: a. Allow the vial of solid ICI 211965 to equilibrate to room temperature before opening to prevent condensation. b. Weigh the desired amount of ICI 211965 in a sterile tube. For example, for 1 ml of a 10 mM stock solution, weigh out 0.3895 mg (Molecular Weight: 389.51 g/mol). c. Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mM. d. Vortex the solution until the solid is completely dissolved. If necessary, use a sonicator for a short period to aid dissolution. e. Visually inspect the



solution to ensure there is no undissolved particulate matter. f. For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. g. Store the stock solution at -20°C for long-term use or at 0-4°C for short-term use.[2]

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- To cite this document: BenchChem. [ICI 211965 stability and storage conditions].
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